

Application Notes and Protocols for Flovagatran Sodium

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Compound of Interest

Compound Name: Flovagatran sodium

Cat. No.: B15576702

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Introduction

Flovagatran sodium is a potent, reversible, and direct inhibitor of thrombin, the final protease in the coagulation cascade. Its inhibitory action on thrombin prevents the conversion of fibrinogen to fibrin, thereby blocking clot formation. These properties make **Flovagatran sodium** a valuable tool for in vitro and in vivo studies of thrombosis and hemostasis. This document provides detailed guidelines for the laboratory handling, storage, and use of **Flovagatran sodium** in common anticoagulant assays.

Product Information

Parameter	Value	Reference
Synonyms	TGN-255	[1]
CAS Number	871575-98-3	[1]
Molecular Formula	C ₂₇ H ₃₆ BN ₃ NaO ₇	
Molecular Weight	547.4 g/mol	
Mechanism of Action	Direct Thrombin Inhibitor	[1]
Inhibitor Constant (K _i)	9 nM	[1]

Handling and Safety Precautions

Flovagatran sodium should be handled by trained personnel in a laboratory setting. Standard personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, should be worn at all times. Avoid inhalation of dust and contact with skin and eyes. In case of contact, rinse the affected area thoroughly with water. For detailed safety information, refer to the Material Safety Data Sheet (MSDS).

Storage and Stability

Proper storage of **Flovagatran sodium** is critical to maintain its integrity and activity.

Form	Storage Temperature	Duration	Notes
Solid Powder	0 to 4°C	Short-term (days to weeks)	Keep in a dry, dark, and well-ventilated area in a tightly sealed container.
-20°C	Long-term (months to years)		
Stock Solution in DMSO	-20°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles.
-80°C	Up to 1 year		

Solution Preparation

Flovagatran sodium is soluble in dimethyl sulfoxide (DMSO).

Protocol for Preparing a 10 mM Stock Solution:

- Equilibrate the vial of **Flovagatran sodium** powder to room temperature before opening.
- Weigh the desired amount of **Flovagatran sodium** using an analytical balance.

- Calculate the required volume of DMSO to achieve a 10 mM concentration.
 - $\text{Volume (L)} = (\text{Mass (g)} / 547.4 \text{ g/mol}) / 0.010 \text{ mol/L}$
- Add the calculated volume of DMSO to the vial.
- Vortex briefly until the powder is completely dissolved.
- Aliquot the stock solution into smaller volumes in sterile, light-protected tubes to minimize freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C.

Experimental Protocols

Flovagatran sodium's anticoagulant activity can be assessed using standard coagulation assays such as the Activated Partial Thromboplastin Time (aPTT) and Prothrombin Time (PT) assays.

Activated Partial Thromboplastin Time (aPTT) Assay

The aPTT assay evaluates the integrity of the intrinsic and common pathways of the coagulation cascade.

Materials:

- **Flovagatran sodium** stock solution (10 mM in DMSO)
- Platelet-poor plasma (PPP) from citrated whole blood (3.2% sodium citrate)
- aPTT reagent (containing a contact activator and phospholipids)
- 0.025 M Calcium Chloride (CaCl₂) solution
- Coagulometer or a water bath at 37°C and a stopwatch
- Pipettes and tips

Protocol:

- Prepare a series of dilutions of **Flovagatran sodium** from the stock solution using an appropriate buffer or saline. Suggested final concentrations in plasma: 0.1, 0.5, 1, 5, 10, and 50 μM .
- Pre-warm the aPTT reagent and CaCl_2 solution to 37°C .
- Pipette 50 μL of PPP into a pre-warmed cuvette.
- Add 5 μL of the desired **Flovagatran sodium** dilution (or vehicle control) to the PPP and incubate for 2 minutes at 37°C .
- Add 50 μL of the pre-warmed aPTT reagent to the cuvette and incubate for 5 minutes at 37°C .
- Initiate the clotting reaction by adding 50 μL of the pre-warmed CaCl_2 solution.
- Simultaneously, start the timer and measure the time until clot formation.
- Record the clotting time in seconds.
- Perform each measurement in triplicate.

Data Presentation:

Flovagatran Sodium Concentration (μM)	Clotting Time (seconds)	Fold Increase over Control
0 (Vehicle Control)	1.0	
0.1		
0.5		
1		
5		
10		
50		

Prothrombin Time (PT) Assay

The PT assay assesses the extrinsic and common pathways of the coagulation cascade.

Materials:

- **Flovagatran sodium** stock solution (10 mM in DMSO)
- Platelet-poor plasma (PPP) from citrated whole blood (3.2% sodium citrate)
- PT reagent (containing tissue factor and calcium)
- Coagulometer or a water bath at 37°C and a stopwatch
- Pipettes and tips

Protocol:

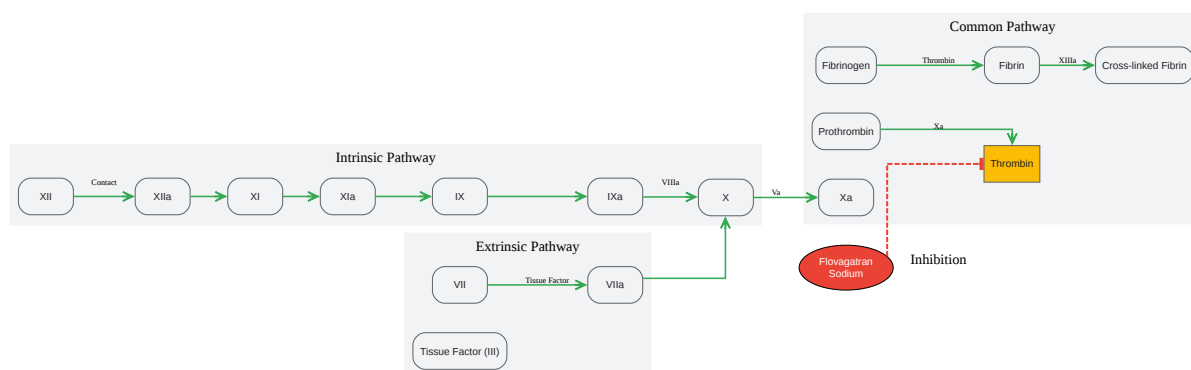
- Prepare a series of dilutions of **Flovagatran sodium** as described for the aPTT assay.
- Pre-warm the PT reagent to 37°C.
- Pipette 50 µL of PPP into a pre-warmed cuvette.
- Add 5 µL of the desired **Flovagatran sodium** dilution (or vehicle control) to the PPP and incubate for 2 minutes at 37°C.
- Initiate the clotting reaction by adding 100 µL of the pre-warmed PT reagent.
- Simultaneously, start the timer and measure the time until clot formation.
- Record the clotting time in seconds.
- Perform each measurement in triplicate.

Data Presentation:

Flovagatran Sodium Concentration (μ M)	Clotting Time (seconds)	Fold Increase over Control
0 (Vehicle Control)	1.0	
0.1		
0.5		
1		
5		
10		
50		

Visualizations

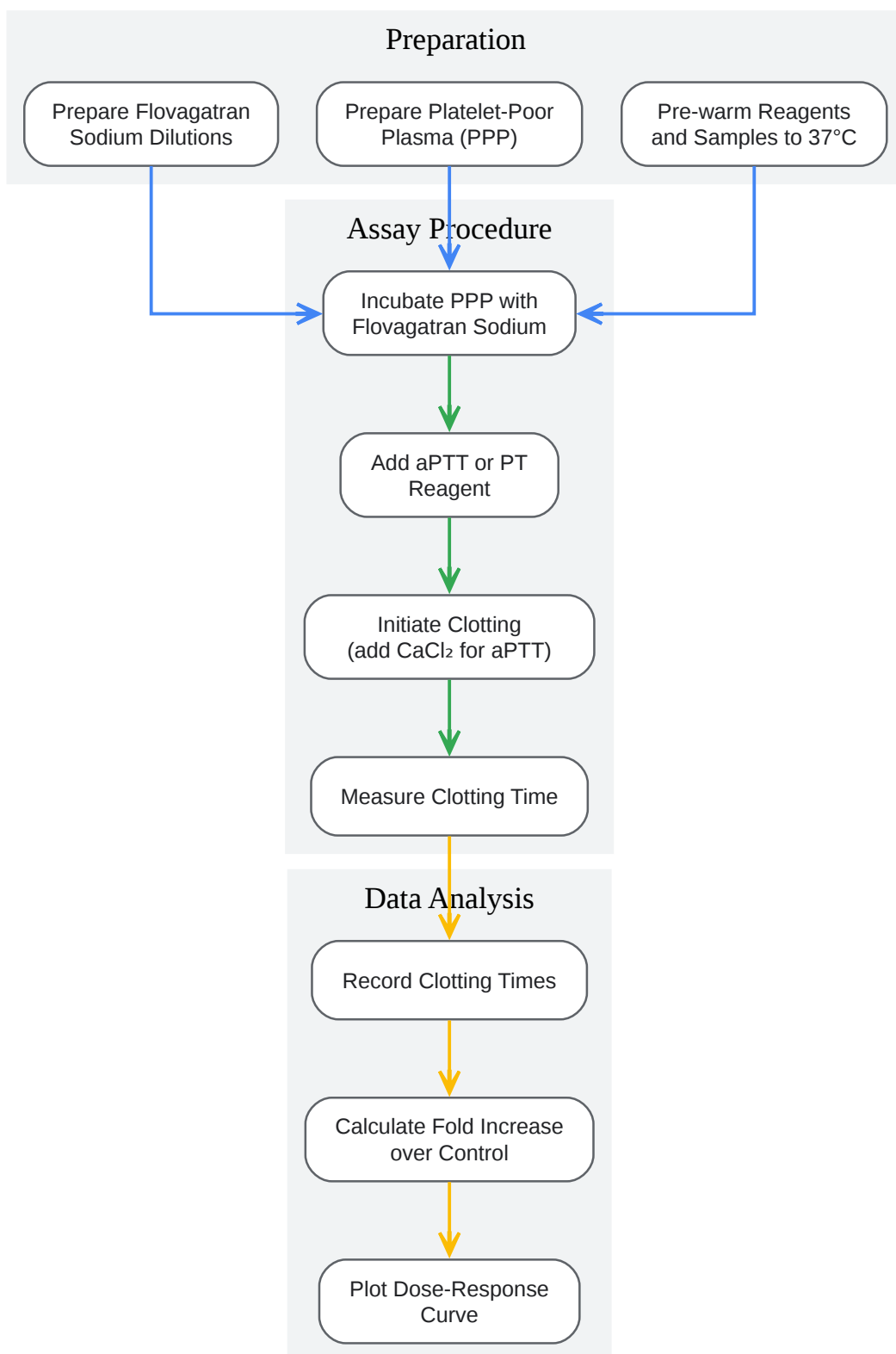
Coagulation Cascade and Inhibition by Flovagatran Sodium



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Caption: Inhibition of the coagulation cascade by **Flovagatran sodium**.

Experimental Workflow for Anticoagulant Assays



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Caption: General workflow for in vitro anticoagulant assays.

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References

- 1. medchemexpress.com [medchemexpress.com]
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